

Disodium Hydrogen Phosphate Heptahydrate (CAS 7782-85-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *disodium;hydrogen phosphate;heptahydrate*
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Disodium hydrogen phosphate heptahydrate ($\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$), identified by CAS number 7782-85-6, is an inorganic salt widely utilized in scientific research and the pharmaceutical industry. Its utility stems from its properties as a buffering agent, excipient, and reagent in various biochemical and pharmaceutical applications. This technical guide provides an in-depth overview of its chemical and physical properties, experimental protocols for its use, and its role in biological systems.

Core Properties and Specifications

Disodium hydrogen phosphate heptahydrate is a hydrated form of disodium phosphate, appearing as a white, crystalline, odorless, and efflorescent solid. It is highly soluble in water and plays a crucial role in the preparation of phosphate buffer systems.^[1]

Chemical and Physical Data

A summary of the key quantitative data for disodium hydrogen phosphate heptahydrate is presented in the tables below for easy reference and comparison.

Identifier	Value
CAS Number	7782-85-6[1]
Molecular Formula	Na ₂ HPO ₄ ·7H ₂ O[1]
Molecular Weight	268.07 g/mol [2]
Synonyms	Disodium phosphate heptahydrate, Sodium phosphate dibasic heptahydrate, Secondary sodium phosphate[1]

Physical Property	Value
Appearance	White crystalline solid
Melting Point	48 °C (with loss of water of crystallization)[2]
Density	1.68 g/cm ³ [2]
Solubility in Water	154 g/L[3]
pH (5% solution)	8.7 - 9.3[2][3]

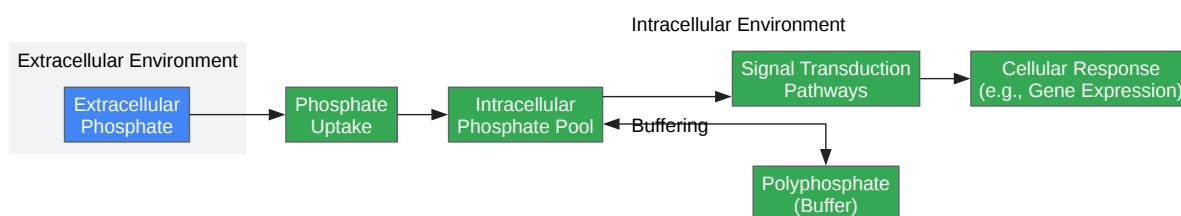
Role in Biological Systems and Drug Development

The primary role of disodium hydrogen phosphate in biological systems and drug development is as a component of phosphate buffer systems. These buffers are critical for maintaining a stable pH in intracellular and extracellular fluids, which is essential for the proper functioning of enzymes and other proteins.[4][5]

In pharmaceutical formulations, disodium hydrogen phosphate heptahydrate is used as an excipient to maintain the pH and stability of active pharmaceutical ingredients (APIs), particularly in injectable and ophthalmic preparations. It is also a key component in downstream processing of biomolecules, such as in chromatography steps, to ensure the stability and purity of the final product.[6]

Phosphate Buffer System and Cellular Signaling

The phosphate buffer system is crucial for maintaining intracellular pH. It consists of dihydrogen phosphate ions (H_2PO_4^-) and hydrogen phosphate ions (HPO_4^{2-}). Disodium hydrogen phosphate provides the hydrogen phosphate ion. This system is vital for cellular processes such as enzyme regulation, protein stability, and signal transduction.[4][7] Fluctuations in extracellular phosphate levels can be filtered by intracellular phosphate buffering, which helps to maintain homeostasis and control cellular responses to environmental changes.[7]



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Caption: Intracellular phosphate buffering filters extracellular fluctuations.

Experimental Protocols

Disodium hydrogen phosphate heptahydrate is a fundamental reagent in the preparation of various buffers for research and clinical applications. Below are detailed methodologies for the preparation of a standard phosphate buffer and Phosphate-Buffered Saline (PBS).

Preparation of 0.1 M Phosphate Buffer (pH 7.4)

This protocol outlines the preparation of a 0.1 M phosphate buffer with a target pH of 7.4 using disodium hydrogen phosphate heptahydrate and monosodium phosphate.

Materials:

- Disodium hydrogen phosphate heptahydrate ($\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$)
- Monosodium phosphate monohydrate ($\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$)
- Deionized water
- pH meter
- Glassware (beakers, graduated cylinders)
- Stir plate and stir bar

Procedure:

- Prepare Stock Solutions:
 - 0.2 M Disodium Hydrogen Phosphate Solution: Dissolve 53.61 g of disodium hydrogen phosphate heptahydrate (MW: 268.07 g/mol) in deionized water and bring the final volume to 1 L.
 - 0.2 M Monosodium Hydrogen Phosphate Solution: Dissolve 27.6 g of monosodium phosphate monohydrate (MW: 137.99 g/mol) in deionized water and bring the final volume to 1 L.
- Mix Stock Solutions: To achieve a pH of 7.4, mix the following volumes of the stock solutions:
 - 81 mL of 0.2 M disodium hydrogen phosphate solution
 - 19 mL of 0.2 M monosodium hydrogen phosphate solution
- Dilute to Final Concentration: Dilute the resulting 100 mL of 0.2 M phosphate buffer with 100 mL of deionized water to obtain 200 mL of 0.1 M phosphate buffer.
- Verify pH: Calibrate the pH meter and verify that the final pH of the buffer is 7.4. Adjust with small amounts of the appropriate stock solution if necessary.
- Sterilization: If required for the application, sterilize the buffer by autoclaving.

Preparation of 1X Phosphate-Buffered Saline (PBS)

PBS is an isotonic buffer solution commonly used in biological research.

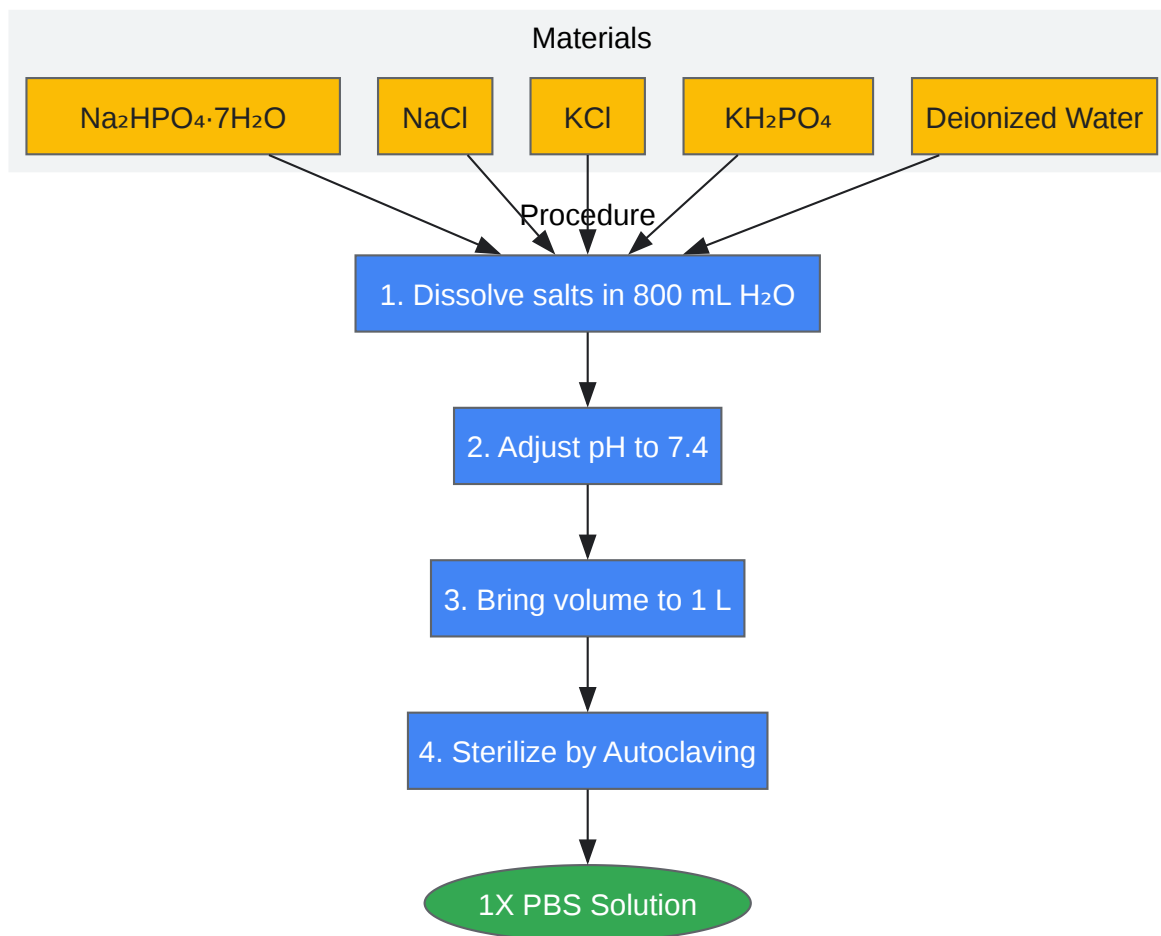
Materials:

- Disodium hydrogen phosphate heptahydrate ($\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$)
- Potassium chloride (KCl)
- Potassium dihydrogen phosphate (KH_2PO_4)
- Sodium chloride (NaCl)
- Deionized water
- Hydrochloric acid (HCl) or Sodium hydroxide (NaOH) for pH adjustment
- pH meter
- Glassware
- Stir plate and stir bar

Procedure for 1 L of 1X PBS:

- Dissolve Salts: In 800 mL of deionized water, dissolve the following salts:
 - 8 g of NaCl
 - 0.2 g of KCl
 - 2.17 g of $\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$
 - 0.24 g of KH_2PO_4
- Adjust pH: Once the salts are fully dissolved, adjust the pH of the solution to 7.4 using HCl or NaOH.

- Final Volume: Add deionized water to bring the final volume to 1 L.
- Sterilization: Sterilize the PBS solution by autoclaving.



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Caption: Workflow for preparing 1X Phosphate-Buffered Saline (PBS).

Safety and Handling

Disodium hydrogen phosphate heptahydrate is generally considered to be of low toxicity. However, as with all laboratory chemicals, it should be handled with care. It is advisable to wear personal protective equipment, including gloves and safety glasses, when handling the solid material to avoid contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water. The material should be stored in a tightly closed container in a cool, dry place.[5]

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